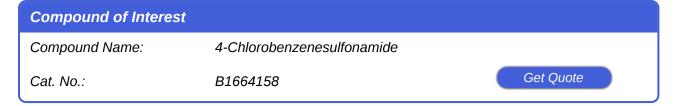


An In-depth Technical Guide to 4-Chlorobenzenesulfonamide (CAS 98-64-6)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Chlorobenzenesulfonamide (CAS 98-64-6) is a synthetic aromatic sulfonamide that has garnered significant interest in medicinal chemistry and pharmacology. Structurally characterized by a benzene ring substituted with a chlorine atom and a sulfonamide group, this compound serves as a versatile building block for the synthesis of various biologically active molecules.[1] Its primary mechanism of action involves the inhibition of carbonic anhydrases, a family of metalloenzymes crucial for various physiological processes.[1][2] This guide provides a comprehensive overview of the physicochemical properties, biological activity, and associated hazards of **4-Chlorobenzenesulfonamide**, with a focus on its potential applications in research and drug development.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-Chlorobenzenesulfonamide** is essential for its application in experimental settings and for predicting its behavior in biological systems.



Property	Value	Source
Molecular Formula	C ₆ H ₆ CINO ₂ S	[3][4]
Molecular Weight	191.64 g/mol	[3]
Appearance	White powder	
Melting Point	140-144 °C	[4]
Solubility	Slightly soluble in DMSO and Methanol	[5]
рКа	9.89 ± 0.10 (Predicted)	[5]
LogP	0.84	[4]

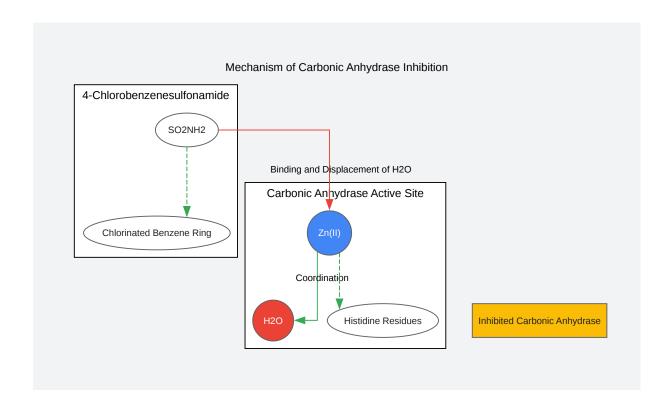
Biological Activity and Mechanism of Action

The biological activity of **4-Chlorobenzenesulfonamide** is primarily attributed to its ability to inhibit carbonic anhydrases (CAs).[1][2] CAs catalyze the reversible hydration of carbon dioxide to bicarbonate and a proton. By inhibiting these enzymes, **4-Chlorobenzenesulfonamide** can modulate pH homeostasis and fluid balance, which has implications for various therapeutic areas.[1][2]

Carbonic Anhydrase Inhibition

Sulfonamides, including **4-Chlorobenzenesulfonamide**, are known to bind to the zinc ion within the active site of carbonic anhydrases.[6][7] The sulfonamide group coordinates with the Zn(II) ion, displacing a water molecule or hydroxide ion that is essential for the enzyme's catalytic activity. This interaction blocks the access of the substrate (CO₂) to the active site, thereby inhibiting the enzyme.





Click to download full resolution via product page

Caption: Inhibition of carbonic anhydrase by **4-chlorobenzenesulfonamide**.

Anticonvulsant and Antitumor Activity

Research has indicated that **4-Chlorobenzenesulfonamide** exhibits anticonvulsant properties. This activity is likely linked to its carbonic anhydrase inhibitory function, as CA inhibitors can affect neuronal excitability. Furthermore, derivatives of **4-Chlorobenzenesulfonamide** have been investigated for their potential as antitumor agents.[8] The proposed mechanism involves the inhibition of tumor-associated CA isozymes (e.g., CA IX and CA XII), which play a role in tumor acidification and proliferation.[8]

Hazards and Safety Information



4-Chlorobenzenesulfonamide is classified as a hazardous substance and requires careful handling in a laboratory setting.

Hazard Class	GHS Code	Description	Source
Skin Irritation	H315	Causes skin irritation	[9]
Eye Irritation	H319	Causes serious eye irritation	[9]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	[9]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Experimental Protocols Synthesis of 4-Chlorobenzenesulfonamide

A common laboratory-scale synthesis involves the reaction of 4-chlorobenzenesulfonyl chloride with ammonia.[1]

Materials:

- · 4-chlorobenzenesulfonyl chloride
- · Aqueous ammonia solution
- · Ice bath





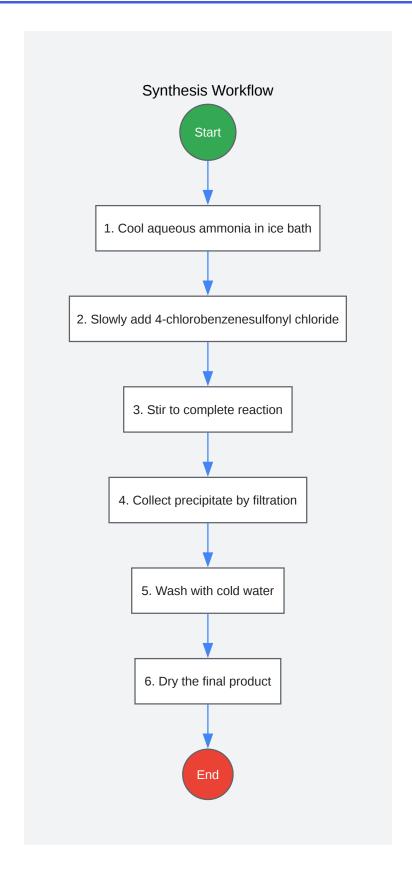


- Stirring apparatus
- Filtration apparatus

Procedure:

- Cool the aqueous ammonia solution in an ice bath.
- Slowly add 4-chlorobenzenesulfonyl chloride to the cold, stirred ammonia solution.
- Continue stirring for a specified period to ensure complete reaction.
- Collect the precipitated **4-Chlorobenzenesulfonamide** by filtration.
- Wash the product with cold water to remove any unreacted starting materials and ammonium chloride.
- Dry the purified product.





Click to download full resolution via product page

Caption: Experimental workflow for the synthesis of **4-chlorobenzenesulfonamide**.



In Vitro Carbonic Anhydrase Inhibition Assay

The inhibitory activity of **4-Chlorobenzenesulfonamide** against carbonic anhydrase can be determined using a spectrophotometric assay based on the hydrolysis of p-nitrophenyl acetate. [10]

Materials:

- Bovine carbonic anhydrase II (bCA II)
- Tris-sulfate buffer (pH 7.6)
- p-nitrophenyl acetate
- 4-Chlorobenzenesulfonamide (test compound)
- 96-well microplate
- Spectrophotometer

Procedure:

- Prepare a solution of the test compound in a suitable solvent (e.g., DMSO).
- In a 96-well plate, add the Tris-sulfate buffer, the test compound solution, and the bovine enzyme solution.
- Pre-incubate the mixture at a controlled temperature (e.g., 25°C) for a defined period (e.g., 10 minutes).
- Initiate the reaction by adding the substrate, p-nitrophenyl acetate.
- Monitor the formation of the product, p-nitrophenol, by measuring the absorbance at a specific wavelength over time using a spectrophotometer.
- Calculate the inhibition percentage by comparing the rate of the reaction in the presence of the inhibitor to the rate of the uninhibited reaction.



Conclusion

4-Chlorobenzenesulfonamide is a compound of significant interest to the scientific community, particularly in the fields of medicinal chemistry and drug development. Its well-characterized role as a carbonic anhydrase inhibitor provides a foundation for the exploration of its therapeutic potential in various conditions, including epilepsy and cancer. This guide has summarized the key physicochemical properties, biological activities, and hazards associated with this compound, and has provided an overview of relevant experimental protocols. Researchers and scientists should adhere to strict safety protocols when handling this chemical. Further investigation into the structure-activity relationships of its derivatives may lead to the development of more potent and selective therapeutic agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 4-Chlorobenzenesulfonamide | 98-64-6 | Benchchem [benchchem.com]
- 2. nbinno.com [nbinno.com]
- 3. scbt.com [scbt.com]
- 4. 4-Chlorobenzenesulfonamide | CAS#:98-64-6 | Chemsrc [chemsrc.com]
- 5. 4-Chlorobenzenesulfonamide CAS#: 98-64-6 [m.chemicalbook.com]
- 6. Structure and mechanism of secondary sulfonamide binding to carbonic anhydrases -PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]
- 8. Carbonic anhydrase inhibitors: sulfonamides as antitumor agents? PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. 4-Chlorobenzenesulfonamide | C6H6ClNO2S | CID 66824 PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Sulfa Drugs as Inhibitors of Carbonic Anhydrase: New Targets for the Old Drugs PMC [pmc.ncbi.nlm.nih.gov]



• To cite this document: BenchChem. [An In-depth Technical Guide to 4-Chlorobenzenesulfonamide (CAS 98-64-6)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664158#cas-number-98-64-6-properties-and-hazards]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com